

Chemical Synthesis Pathways for Pyraoxystrobin: An In-depth Technical Guide

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Compound of Interest

Compound Name: Pyraoxystrobin

Cat. No.: B1461943

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Abstract

Pyraoxystrobin, a broad-spectrum strobilurin fungicide, plays a significant role in modern agriculture. Its synthesis involves a convergent strategy, primarily relying on the coupling of two key intermediates. This technical guide provides a detailed overview of the primary chemical synthesis pathways for **pyraoxystrobin**, compiled from patent literature. It includes experimental protocols for the synthesis of the final compound and its crucial precursors, summarized quantitative data in tabular form for easy comparison, and visual representations of the synthetic routes using Graphviz diagrams. This document is intended to serve as a valuable resource for researchers and chemists involved in the synthesis and development of agrochemicals.

Introduction

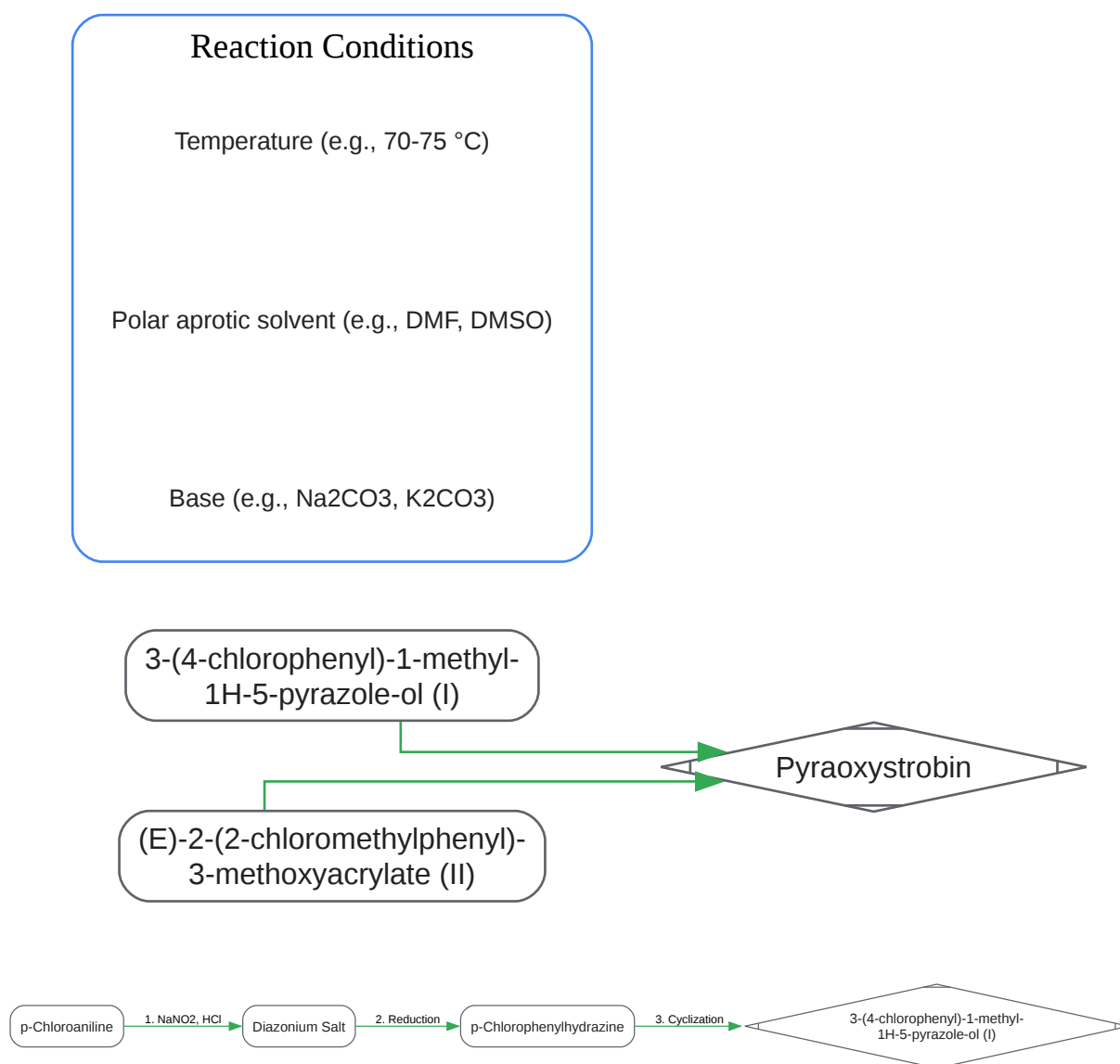
Pyraoxystrobin, with the IUPAC name methyl (E)-2-[2-[[3-(4-chlorophenyl)-1-methylpyrazol-5-yl]oxymethyl]phenyl]-3-methoxyprop-2-enoate, is a highly effective fungicide.^[1] Like other strobilurins, it acts as a mitochondrial respiration inhibitor by binding to the a Qo site of the cytochrome bc1 complex, thereby inhibiting electron transport.^[1] The synthesis of **pyraoxystrobin** is a topic of significant interest in industrial and academic research. This guide focuses on the most prevalent synthetic routes, providing detailed procedural information and quantitative data to aid in laboratory-scale synthesis and process optimization.

Core Synthesis Pathway

The most commonly described method for the synthesis of **pyraoxystrobin** involves the coupling of two key intermediates: 3-(4-chlorophenyl)-1-methyl-1H-5-pyrazole-ol (I) and (E)-2-(2-chloromethylphenyl)-3-methoxyacrylate (II). This reaction is typically carried out under basic conditions in a polar aprotic solvent.[2]

Overall Synthesis Scheme

The overall synthetic pathway can be visualized as follows:





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References

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